

Physical and chemical properties of Boc-d-homoserine

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Compound of Interest

Compound Name: *Boc-d-homoserine*

Cat. No.: *B3029672*

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An In-depth Technical Guide to the Core Physical and Chemical Properties of **Boc-d-homoserine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-butoxycarbonyl-D-homoserine (**Boc-d-homoserine**) is a protected amino acid derivative that serves as a crucial building block in synthetic organic chemistry and drug discovery. As a derivative of homoserine, an unnatural amino acid, its chirality and functional groups make it a valuable component in the synthesis of complex peptides, peptidomimetics, and other biologically active molecules. The tert-butyloxycarbonyl (Boc) protecting group on the amine provides stability under various reaction conditions while allowing for facile deprotection under mild acidic conditions, a cornerstone of modern peptide synthesis strategies.^[1] This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its use, and logical workflows for its analysis.

Physical and Chemical Properties

Boc-d-homoserine is typically supplied as a white to off-white crystalline powder or solid.^{[2][3]} Its stability is a key consideration for storage and handling; it should be stored in a cool, dark, and dry environment, often at temperatures of -20°C for long-term preservation.^{[2][4]} The compound is known to be hygroscopic, meaning it can absorb moisture from the air, which necessitates storage under an inert gas atmosphere.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Boc-d-homoserine**.

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₁₇ NO ₅	
Molecular Weight	219.24 g/mol	
CAS Number	745011-75-0	
Appearance	White to off-white solid/powder	
Melting Point	~124 °C	
Solubility	DMSO: 200 mg/mL (912.24 mM); requires sonication	
Optical Rotation	[α] ²⁰ /D: +30.0 to +36.0° (c=1 in methanol)	
Purity (Typical)	>95.0% (HPLC)	
Topological Polar Surface Area	95.9 Å ²	
Storage Temperature	Powder: -20°C (3 years); Solution: -80°C (6 months), -20°C (1 month)	

Experimental Protocols

Detailed methodologies are essential for the effective use and analysis of **Boc-d-homoserine** in a research setting. The following sections provide representative protocols.

Protocol 1: Boc Protection of D-Homoserine (Synthesis)

This protocol describes a general method for the synthesis of **Boc-d-homoserine** from D-homoserine using di-tert-butyl dicarbonate ((Boc)₂O), a common reagent for introducing the Boc protecting group.

Materials:

- D-Homoserine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Dioxane
- 1N Sodium Hydroxide (NaOH)
- Ethyl Acetate
- 5% Citric Acid Solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Ice bath, magnetic stirrer, separatory funnel, rotary evaporator

Methodology:

- Dissolve D-homoserine in a 1N NaOH solution in a flask and cool the mixture in an ice bath with stirring.
- Separately, dissolve di-tert-butyl dicarbonate in dioxane.
- Add the (Boc)₂O solution dropwise to the cold, stirring D-homoserine solution.
- Allow the two-phase mixture to stir at low temperature (e.g., 5°C) for 30 minutes, then warm to room temperature and continue stirring for several hours until the reaction is complete (monitored by TLC).
- Once the reaction is complete, add water and ethyl acetate to the mixture and transfer to a separatory funnel.
- Separate the aqueous layer and wash it with ethyl acetate to remove unreacted (Boc)₂O and byproducts.

- Cool the aqueous layer in an ice bath and acidify to a pH of 2-3 by slowly adding a 5% citric acid solution.
- Extract the acidified aqueous layer multiple times with ethyl acetate.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **Boc-d-homoserine** product, which can be further purified by recrystallization or column chromatography.

Protocol 2: Purity and Identity Analysis by HPLC and LC-MS

This protocol outlines a general approach for verifying the purity and identity of a **Boc-d-homoserine** sample using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS).

Materials:

- **Boc-d-homoserine** sample
- HPLC-grade acetonitrile and water
- Formic acid or trifluoroacetic acid (TFA)
- C18 reverse-phase HPLC column
- HPLC system with UV detector
- Mass spectrometer (e.g., ESI-QTOF)

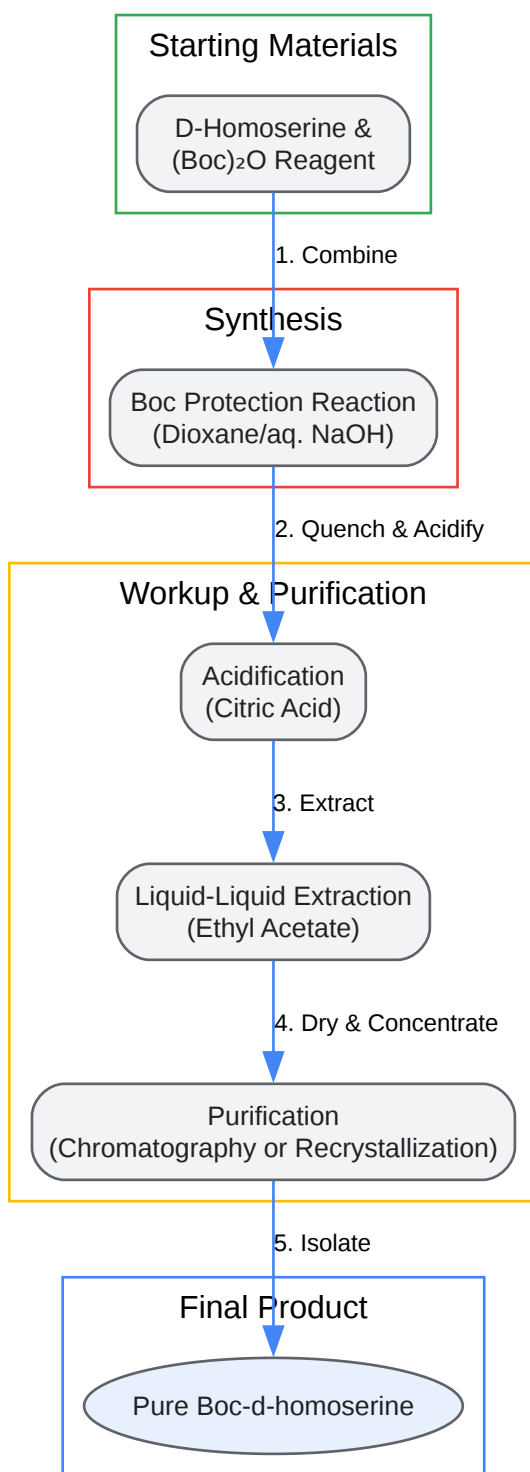
Methodology:

- **Sample Preparation:** Prepare a stock solution of the **Boc-d-homoserine** sample in a suitable solvent, such as a mixture of water and acetonitrile or DMSO, at a concentration of approximately 1 mg/mL. Filter the sample through a 0.22 µm syringe filter before injection.

- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient, for example, from 5% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector set to 210-220 nm.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Analysis: Scan for the expected mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ (expected ~220.12) and other potential adducts (e.g., $[M+Na]^+$).
- Data Analysis:
 - Purity: Determine the purity of the sample by integrating the area of the main peak in the HPLC chromatogram and expressing it as a percentage of the total peak area.
 - Identity: Confirm the identity of the compound by matching the retention time with a known standard and verifying that the measured m/z in the mass spectrum corresponds to the calculated exact mass of **Boc-d-homoserine**.

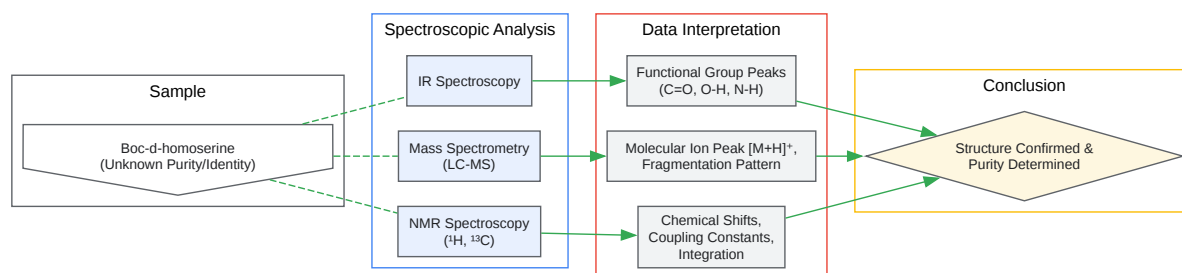
Visualizations: Workflows and Logical Diagrams

The following diagrams, created using the DOT language, illustrate key experimental and logical workflows relevant to the study of **Boc-d-homoserine**.



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Caption: General workflow for the synthesis and purification of **Boc-d-homoserine**.



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Caption: Logical workflow for the structural elucidation of **Boc-d-homoserine**.

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